

# A Comprehensive Technical Guide to 2-Octanone

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## Compound of Interest

Compound Name: 2-Octanone

Cat. No.: B155638

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This technical guide provides an in-depth overview of **2-octanone**, a ketone with diverse applications in research and industry. This document outlines its fundamental chemical properties, detailed synthesis protocols, and a key analytical workflow, presented in a format tailored for scientific and research professionals.

## Core Chemical and Physical Properties

**2-Octanone**, also known as methyl hexyl ketone, is a colorless liquid with a characteristic fruity, apple-like odor. Its fundamental identifiers and key physicochemical properties are summarized below for easy reference.

Property	Value	Reference
CAS Number	111-13-7	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	[1][2][4]
Molecular Weight	128.21 g/mol	[4]
Density	0.819 g/mL at 25 °C	[5]
Boiling Point	173 °C	[6]
Melting Point	-16 °C	
Solubility in Water	0.899 g/L at 20 °C	
Appearance	Colorless liquid	
Odor	Fruity, apple-like	

## Synthesis of 2-Octanone: Experimental Protocols

The synthesis of **2-octanone** can be achieved through various chemical reactions. Below are detailed experimental protocols for two common methods: the Wacker-Tsuji oxidation of 1-octene and the hydration of 1-octyne.

### Wacker-Tsuji Oxidation of 1-Octene

This method utilizes a palladium-iron catalyst system for the oxidation of the terminal alkene, 1-octene, to the corresponding methyl ketone, **2-octanone**.<sup>[7][8]</sup>

Materials:

- 1-Octene
- Palladium(II) chloride (PdCl<sub>2</sub>)
- Iron(III) citrate monohydrate (Fe(III) citrate·nH<sub>2</sub>O)
- 1,2-Dimethoxyethane (DME)

- Water (H<sub>2</sub>O)
- Oxygen (O<sub>2</sub>) gas
- Syringe pump

Procedure:

- To a reaction vessel, add PdCl<sub>2</sub> (5 mol %) and Fe(III) citrate·nH<sub>2</sub>O (5 mol %).
- Purge the vessel with O<sub>2</sub> gas (1 atm).
- Add a 3:1 mixture of DME and H<sub>2</sub>O to the reaction vessel and stir at room temperature.
- Using a syringe pump, slowly add 1-octene to the reaction mixture over a period of 5 hours.
- Continue stirring the mixture for an additional hour after the addition of 1-octene is complete.
- Upon completion, the product, **2-octanone**, can be isolated and purified using standard techniques such as extraction and column chromatography. This method has been reported to yield up to 97% of **2-octanone**.<sup>[7][8]</sup>

## Synthesis from 1-Octyne

This protocol describes the conversion of the terminal alkyne, 1-octyne, to **2-octanone**.

Materials:

- 1-Octyne
- Formic acid
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Water
- Sodium carbonate solution
- Magnesium sulfate (MgSO<sub>4</sub>)

#### Procedure:

- In a suitable reaction vessel equipped with a reflux condenser, heat a mixture of 1-octyne (7.5 g) and formic acid (100 mL) in an oil bath at 100 °C.
- Monitor the progress of the reaction using gas chromatography (GC) until all the starting material is consumed (approximately 6 hours).
- Cool the reaction mixture to room temperature and dilute with CH<sub>2</sub>Cl<sub>2</sub> (170 mL).
- Wash the organic solution sequentially with water, sodium carbonate solution, and again with water.
- Dry the organic layer over MgSO<sub>4</sub>.
- Remove the solvent by evaporation under reduced pressure.
- Distill the residue (boiling point 171–173 °C) to yield pure **2-octanone**. This procedure can result in an 85% yield.

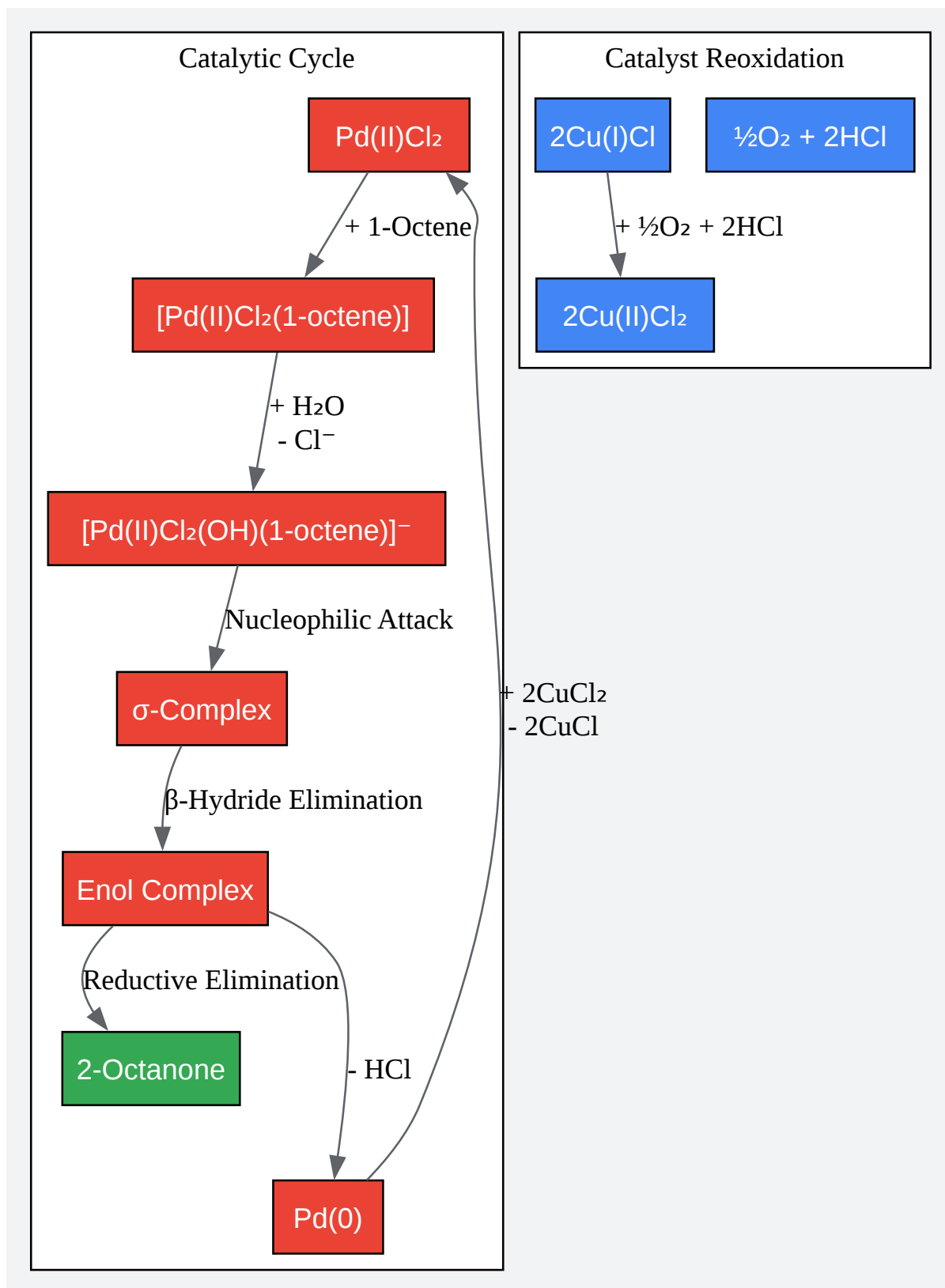
## Analytical Workflow: 2-Octanone as a Volatile Biomarker

**2-Octanone** is a volatile organic compound (VOC) that has been identified as a potential biomarker in exhaled breath for the diagnosis of certain diseases, such as lung cancer.<sup>[9][10]</sup> The following workflow outlines a typical analytical procedure for the detection and quantification of **2-octanone** in biological samples using gas chromatography-mass spectrometry (GC-MS).<sup>[11][12]</sup>

Caption: Workflow for the analysis of **2-octanone** as a volatile biomarker.

## Chemical Pathway: Wacker-Tsuji Oxidation

The Wacker-Tsuji oxidation is a key industrial process and a valuable synthetic tool in organic chemistry. The following diagram illustrates the catalytic cycle for the synthesis of **2-octanone** from 1-octene.<sup>[13][14]</sup>



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Caption: Catalytic cycle of the Wacker-Tsuji oxidation for **2-octanone** synthesis.

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